

Personal protective equipment for handling Dipquo

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Compound of Interest

Compound Name: Dipquo

Cat. No.: B10824599

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Essential Safety and Handling Guide for Dipquo

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Dipquo** (CAS No. 1269365-82-3). Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Compound Information

Property	Value	Source
Chemical Name	6,8-dimethyl-3-(4-phenyl-1H-imidazol-5-yl)quinolin-2(1H)-one	PubChem
Synonyms	JQ-1071	Combi-Blocks[1]
CAS Number	1269365-82-3	Combi-Blocks[1]
Appearance	White to beige powder	Sigma-Aldrich
Molecular Formula	C ₂₀ H ₁₇ N ₃ O	CymitQuimica
Molecular Weight	315.37 g/mol	CymitQuimica
Solubility	2 mg/mL in DMSO	Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich

Hazard Identification and Personal Protective Equipment (PPE)

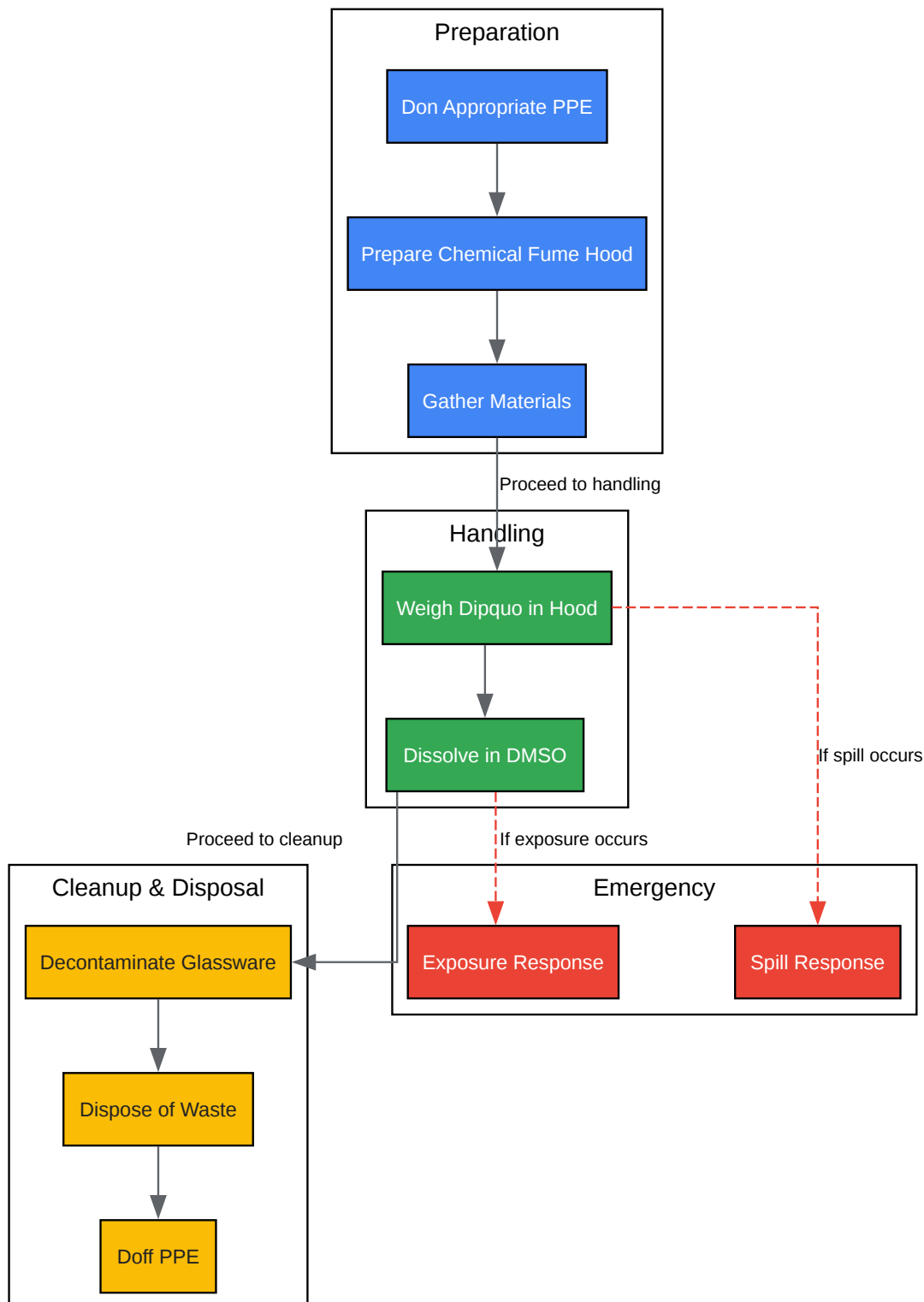
Dipquo is classified as a combustible solid and is highly hazardous to water (WGK 3). Appropriate personal protective equipment must be worn at all times when handling this compound.

Hazard	Recommended PPE
Combustible Solid	Flame-retardant lab coat, safety glasses with side shields or goggles, nitrile gloves.
Eye Irritant	Safety glasses with side shields or goggles. A face shield may be appropriate for larger quantities.
Skin Irritant	Nitrile gloves. Change gloves immediately if contaminated.
Inhalation Hazard	Handle in a chemical fume hood to avoid dust inhalation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Dipquo** is essential to minimize risks. The following workflow outlines the key steps for safe handling, from preparation to disposal.

Workflow for Handling Dipquo

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References

- 1. combi-blocks.com [combi-blocks.com]
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